

Leachianol G: A Technical Guide for

Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Leachianol G	
Cat. No.:	B13437607	Get Quote

For research use only. Not for personal medical use.

### Introduction

**Leachianol G** is a naturally occurring phenolic compound classified as a resveratrol dimer. Isolated from plant sources, notably from the stems of Vitis vinifera (grapevine), it has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and reported biological activities of **Leachianol G**, along with general experimental protocols relevant to its study.

## **Chemical Structure and Properties**

**Leachianol G** is identified by the CAS number 164204-62-0 and possesses the molecular formula C28H24O7. While its definitive structure requires confirmation through detailed spectroscopic analysis, it is established as a dimer of resveratrol.

Table 1: Chemical and Physical Properties of Leachianol G



Property	Value	Source
CAS Number	164204-62-0	Commercial Suppliers
Molecular Formula	C28H24O7	Commercial Suppliers
Molecular Weight	472.5 g/mol	Commercial Suppliers
Appearance	Powder	Commercial Suppliers
Purity	≥98%	Commercial Suppliers
Type of Compound	Phenol, Resveratrol Dimer	Commercial Suppliers

## **Biological Activities**

Preliminary research and the activities of related stilbene compounds suggest that **Leachianol G** may possess antifungal and antioxidant properties.

### **Antifungal Activity**

Some sources indicate that **Leachianol G** exhibits antifungal properties. The proposed mechanism involves the disruption of the fungal cell membrane's integrity, leading to cell lysis. This is a common mechanism for many phenolic compounds which can interfere with membrane proteins and the lipid bilayer.

### **Antioxidant Activity**

As a polyphenolic compound and a resveratrol dimer, **Leachianol G** is expected to possess antioxidant activity. Resveratrol and its derivatives are well-known for their ability to scavenge free radicals and chelate metal ions, thereby reducing oxidative stress. The antioxidant capacity of such compounds is attributed to their hydroxyl groups which can donate a hydrogen atom to stabilize free radicals.

# **Experimental Protocols**

The following sections detail generalized experimental methodologies for the isolation, characterization, and biological evaluation of **Leachianol G**. These are intended as a starting point for researchers, and specific parameters may require optimization.



### Isolation of Leachianol G from Vitis vinifera Stems

The isolation of resveratrol dimers like **Leachianol G** from grape stems typically involves solvent extraction followed by chromatographic purification.

Workflow for Isolation and Purification



Click to download full resolution via product page

Caption: General workflow for the isolation and purification of **Leachianol G**.

#### Protocol:

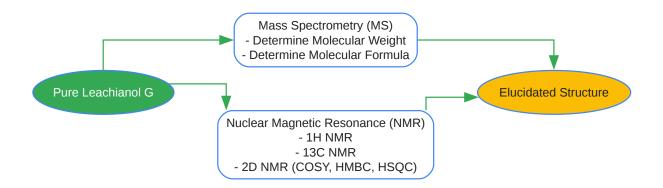
- Extraction: Dried and powdered grape stems are extracted with a suitable solvent system, such as an ethanol/water mixture (e.g., 80:20 v/v), often with the aid of ultrasonication or maceration to enhance extraction efficiency.
- Filtration and Concentration: The resulting extract is filtered to remove solid plant material
  and then concentrated under reduced pressure using a rotary evaporator to yield a crude
  extract.
- Chromatographic Purification: The crude extract is subjected to chromatographic techniques
  for purification. This may involve initial separation on a silica gel column followed by
  preparative High-Performance Liquid Chromatography (HPLC) for final purification.

### **Structural Elucidation**

The chemical structure of the isolated **Leachianol G** can be determined using a combination of spectroscopic methods.

Workflow for Structural Elucidation





Click to download full resolution via product page

Caption: Workflow for the structural elucidation of **Leachianol G**.

#### Protocols:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition, confirming the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - 1H NMR: Provides information on the number and types of protons and their neighboring environments.
  - 13C NMR: Reveals the number and types of carbon atoms in the molecule.
  - 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete assignment of the chemical structure, including the linkage between the resveratrol units and their relative stereochemistry.

### In Vitro Antifungal Susceptibility Testing

The minimum inhibitory concentration (MIC) of **Leachianol G** against various fungal strains can be determined using the broth microdilution method.

#### Protocol:

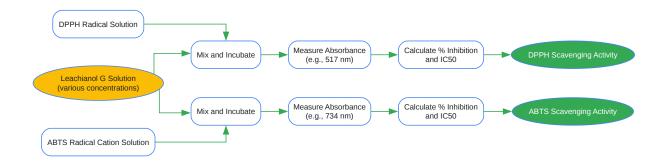


- Prepare Fungal Inoculum: A standardized suspension of the fungal strain is prepared in a suitable broth medium.
- Serial Dilutions: **Leachianol G** is serially diluted in the broth in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the fungal suspension.
- Incubation: The plate is incubated under appropriate conditions for fungal growth.
- Determine MIC: The MIC is the lowest concentration of Leachianol G that visibly inhibits fungal growth.

### **In Vitro Antioxidant Activity Assays**

The antioxidant potential of **Leachianol G** can be evaluated using various in vitro assays. The DPPH and ABTS radical scavenging assays are commonly employed.

Workflow for Antioxidant Assays



Click to download full resolution via product page

Caption: Workflow for DPPH and ABTS radical scavenging assays.

#### Protocols:

DPPH (2,2-diphenyl-1-picrylhydrazyl) Assay:



- A solution of DPPH in a suitable solvent (e.g., methanol) is prepared.
- Various concentrations of Leachianol G are added to the DPPH solution.
- After incubation in the dark, the absorbance is measured at approximately 517 nm.
- The percentage of radical scavenging activity is calculated, and the IC50 value (the concentration required to scavenge 50% of the DPPH radicals) is determined.
- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Assay:
  - The ABTS radical cation is generated by reacting ABTS with an oxidizing agent (e.g., potassium persulfate).
  - The ABTS radical solution is diluted to a specific absorbance at around 734 nm.
  - Different concentrations of Leachianol G are added to the ABTS radical solution.
  - After a short incubation period, the absorbance is measured.
  - The percentage of inhibition is calculated, and the IC50 value is determined.

### Conclusion

**Leachianol G** represents a promising natural product for further investigation, particularly in the areas of antifungal and antioxidant research. The methodologies outlined in this guide provide a foundation for researchers to explore the full potential of this resveratrol dimer. Further studies are warranted to fully elucidate its chemical structure, delineate its mechanisms of action, and evaluate its efficacy in more complex biological systems.

 To cite this document: BenchChem. [Leachianol G: A Technical Guide for Researchers].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13437607#leachianol-g-chemical-structure-and-properties]

#### **Disclaimer & Data Validity:**







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com